7-Methoxyquinoline: A Comprehensive Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name:	*7-Methoxyquinoline Hydrochloride*
CAS No.:	*1418117-82-4*
Cat. No.:	*B2413250*

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Introduction: The Significance of the Quinoline Scaffold

The quinoline scaffold, a bicyclic heterocycle comprising a benzene ring fused to a pyridine ring, stands as a cornerstone in the realm of medicinal chemistry.[1] Its versatile structure has given rise to a vast array of compounds with significant therapeutic applications, including antimalarial, antibacterial, and anticancer properties.[1] This in-depth technical guide provides a comprehensive exploration of a key derivative, 7-Methoxyquinoline, from its historical context to its modern synthetic routes and its role as a pivotal building block in drug discovery.

Physicochemical Properties of 7-Methoxyquinoline

A thorough understanding of the physicochemical properties of 7-Methoxyquinoline is fundamental for its application in organic synthesis and drug design.

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Property	Value	Reference
CAS Number	4964-76-5	[2]
Molecular Formula	$C_{10}H_9NO$	[2]
Molecular Weight	159.18 g/mol	[2]
Appearance	Yellow Oil	[3]
Boiling Point	280.1 °C at 760 mmHg	[4]
Density	1.13 g/cm³	[4]
Flash Point	102.7 °C	[4]
XLogP3	2.4	[2]
Solubility	Soluble in most organic solvents. Slightly soluble in cold water, more soluble in hot water.	[2]

Part 1: Discovery and Historical Context

The history of quinoline itself dates back to 1834, when it was first isolated from coal tar.[5] However, the journey to synthesizing specific derivatives like 7-Methoxyquinoline is rooted in the development of foundational reactions in organic chemistry. While a singular "discovery" moment for 7-Methoxyquinoline is not prominently documented, its synthesis became achievable through the application of classical named reactions developed in the late 19th century for the construction of the quinoline core. The Skraup synthesis (1880) and the Doebner-von Miller reaction (1881) were pivotal in this regard, allowing for the preparation of a wide range of substituted quinolines.[6][7] The synthesis of 7-Methoxyquinoline would have been an early target for chemists exploring the structure-activity relationships of quinoline derivatives, given the common presence of methoxy groups in natural products and their influence on pharmacological activity.

Part 2: Key Synthetic Methodologies

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The synthesis of 7-Methoxyquinoline can be approached through several reliable methods. The choice of a particular route often depends on the availability of starting materials, desired scale, and laboratory capabilities. This guide details three primary, field-proven synthetic strategies.

Method 1: The Skraup Synthesis

The Skraup synthesis is a classic and robust method for the preparation of quinolines.[7] It involves the reaction of an aniline with glycerol, sulfuric acid, and an oxidizing agent.[8] For the synthesis of 7-Methoxyquinoline, the starting aniline is 3-methoxyaniline.

Causality of Experimental Choices:

- Glycerol: Dehydrates in the presence of concentrated sulfuric acid to form acrolein, the key α,β-unsaturated aldehyde for the cyclization reaction.[8]
- Sulfuric Acid: Acts as both a dehydrating agent and a catalyst for the cyclization and dehydration steps.[8]
- Oxidizing Agent (e.g., Nitrobenzene or Arsenic Pentoxide): Required for the final aromatization of the dihydroquinoline intermediate to the stable quinoline ring system.[8]
- Ferrous Sulfate (optional but recommended): The reaction can be notoriously exothermic and violent. Ferrous sulfate is often added to moderate the reaction rate and improve safety and yield.[7]

Experimental Protocol: Skraup Synthesis of 7-Methoxyquinoline

Materials:

- 3-Methoxyaniline
- Glycerol
- Concentrated Sulfuric Acid
- Nitrobenzene (or another suitable oxidizing agent)
- Ferrous Sulfate Heptahydrate

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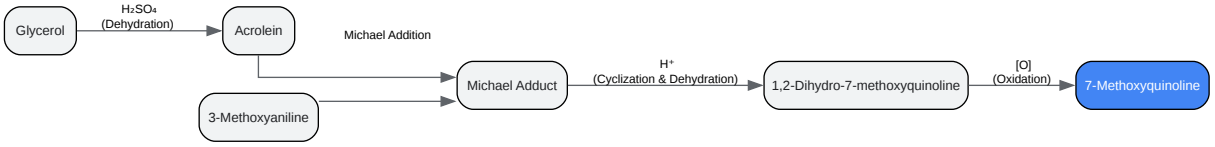
- Sodium Hydroxide (for work-up)
- Ethyl Acetate (for extraction)
- Anhydrous Magnesium Sulfate (for drying)

Procedure:

- In a large round-bottom flask equipped with a reflux condenser and a mechanical stirrer, cautiously add concentrated sulfuric acid to a mixture of 3-methoxyaniline, glycerol, and ferrous sulfate heptahydrate.
- Slowly and carefully add nitrobenzene to the reaction mixture.
- Heat the mixture gently. The reaction is exothermic and may become vigorous. Be prepared to cool the flask in an ice bath if the reaction becomes too rapid.
- Once the initial exothermic reaction subsides, continue to heat the mixture at reflux for several hours to ensure the completion of the reaction.
- After cooling to room temperature, carefully dilute the reaction mixture with water.
- Make the solution strongly alkaline by the slow addition of a concentrated sodium hydroxide solution. This will neutralize the excess sulfuric acid and liberate the free quinoline base.
- Perform steam distillation to isolate the crude 7-Methoxyquinoline. The unreacted nitrobenzene will co-distill.
- Extract the distillate with ethyl acetate.
- Wash the combined organic extracts with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude 7-Methoxyquinoline by vacuum distillation or column chromatography on silica gel.

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Reaction Workflow: Skraup Synthesis



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Caption: Skraup synthesis of 7-Methoxyquinoline.

Method 2: The Doebner-von Miller Reaction

The Doebner-von Miller reaction is another versatile method for quinoline synthesis, reacting an aniline with α,β-unsaturated carbonyl compounds.[9] This reaction can be considered a modification of the Skraup synthesis.

Mechanism Insights:

The mechanism of the Doebner-von Miller reaction is complex and has been a subject of debate. A widely accepted pathway involves the initial 1,4-conjugate addition of the aniline to the α,β-unsaturated carbonyl compound.[10] This is followed by an acid-catalyzed cyclization onto the aromatic ring and subsequent dehydration. The resulting dihydroquinoline is then oxidized to the quinoline. Some studies suggest a fragmentation-recombination mechanism may also be at play.[5]

Experimental Protocol: Doebner-von Miller Synthesis of 7-Methoxyquinoline

Materials:

- 3-Methoxyaniline
- Acrolein (or an in-situ source like glycerol and acid)
- Hydrochloric Acid or Sulfuric Acid

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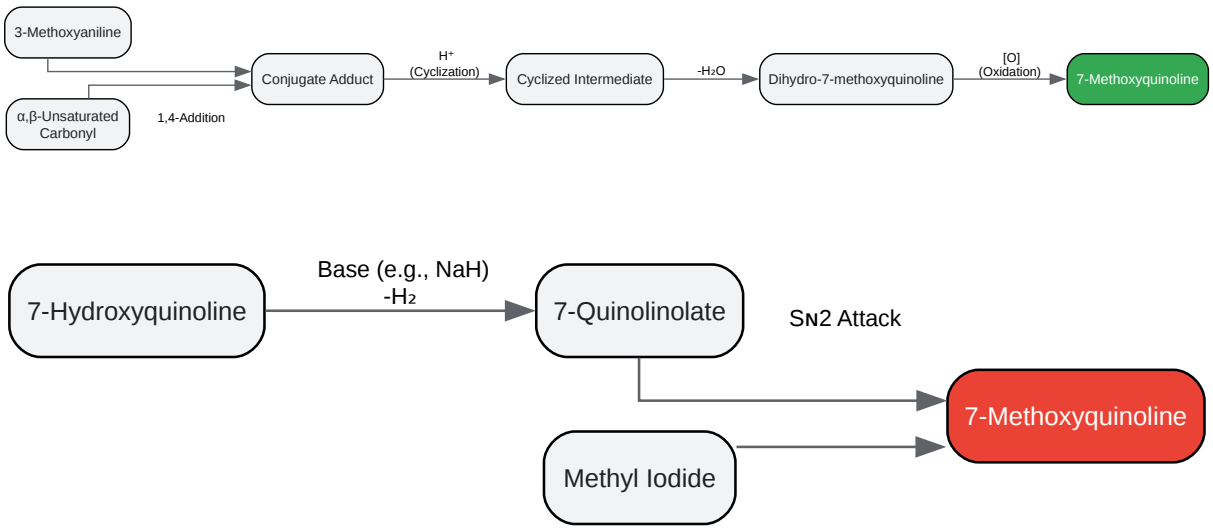
- An oxidizing agent (often generated in situ, or can be added)
- Sodium Hydroxide (for work-up)
- An organic solvent for extraction (e.g., dichloromethane or ethyl acetate)
- Anhydrous Sodium Sulfate (for drying)

Procedure:

- In a fume hood, equip a round-bottom flask with a reflux condenser and a dropping funnel.
- Charge the flask with 3-methoxyaniline and a strong acid (e.g., concentrated hydrochloric acid).
- Cool the mixture in an ice bath and slowly add the α,β-unsaturated carbonyl compound (e.g., acrolein) dropwise with vigorous stirring.
- After the addition is complete, remove the ice bath and heat the reaction mixture to reflux for several hours. Monitor the reaction progress by TLC.
- Cool the reaction mixture and carefully neutralize it with a concentrated sodium hydroxide solution.
- Extract the aqueous layer multiple times with an organic solvent.
- Combine the organic extracts, wash with water and brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the resulting crude 7-Methoxyquinoline by vacuum distillation or column chromatography.

Reaction Workflow: Doebner-von Miller Reaction

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